

Propofol-d14: A Technical Guide to the Certificate of Analysis

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Compound of Interest

Compound Name: *Propofol-d14*

Cat. No.: *B15554067*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the critical data and methodologies presented in a Certificate of Analysis (CoA) for **Propofol-d14**. Understanding the CoA is paramount for ensuring the quality, identity, and purity of this isotopically labeled internal standard, which is crucial for accurate bioanalytical and pharmacokinetic studies. This document outlines the typical quantitative data, experimental protocols, and logical workflows associated with the quality control and release of **Propofol-d14**.

Data Presentation

The quantitative data for a typical batch of **Propofol-d14** is summarized in the tables below. These tables provide a clear and concise overview of the product's specifications and the results of its analysis.

Table 1: Product Identification and Chemical Properties

Parameter	Specification
Product Name	Propofol-d14
Chemical Name	2,6-Bis(isopropyl-d7)phenol
CAS Number	1261393-54-7 (closest deuterated analog)
Molecular Formula	C ₁₂ H ₄ D ₁₄ O
Molecular Weight	192.39 g/mol
Appearance	Colorless to pale yellow oil

Table 2: Purity and Isotopic Enrichment

Analysis	Method	Result
Chemical Purity	HPLC-UV	≥ 98.0%
Isotopic Purity	Mass Spectrometry	≥ 99 atom % D
Deuterium Incorporation	Mass Spectrometry	Predominantly d14

Table 3: Residual Solvent Analysis

Solvent	Method	Specification (ppm)	Result (ppm)
Methanol	GC-HS	≤ 3000	< 3000
Acetone	GC-HS	≤ 5000	< 5000
Dichloromethane	GC-HS	≤ 600	< 600

Experimental Protocols

The following sections detail the methodologies used to obtain the data presented in the Certificate of Analysis.

High-Performance Liquid Chromatography (HPLC) for Chemical Purity

The chemical purity of **Propofol-d14** is determined using a reversed-phase HPLC method with UV detection.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18, 4.6 mm x 250 mm, 5 μ m particle size.
- Mobile Phase: A gradient of acetonitrile and water.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 270 nm.
- Injection Volume: 10 μ L.
- Quantification: The purity is calculated based on the area percentage of the main peak relative to the total peak area.

Mass Spectrometry (MS) for Isotopic Purity and Deuterium Incorporation

Mass spectrometry is employed to confirm the isotopic enrichment and the distribution of deuterated species.

- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap).
- Ionization Source: Electrospray Ionization (ESI) in negative mode.
- Data Acquisition: Full scan mode to observe the isotopic cluster.
- Analysis: The isotopic purity is determined by comparing the ion intensity of the d14 species to the sum of intensities of all isotopic species. The pattern of the isotopic cluster confirms the deuterium incorporation.

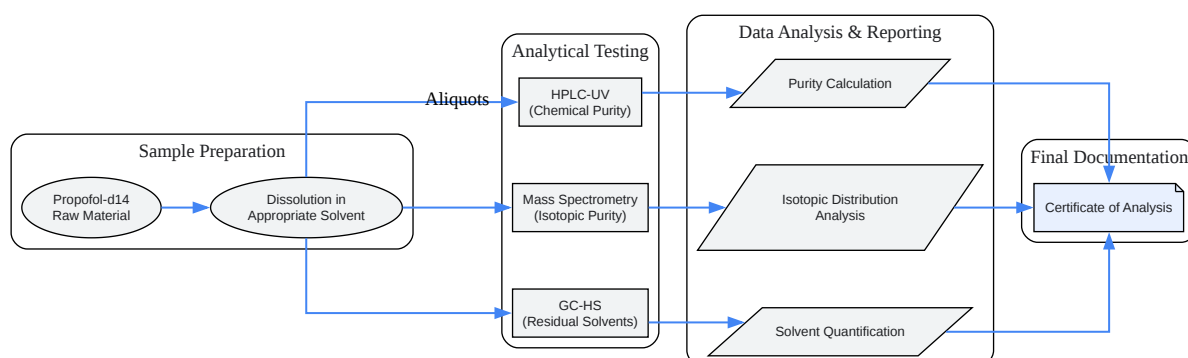
Gas Chromatography-Headspace (GC-HS) for Residual Solvents

Residual solvents from the synthesis process are quantified using GC-HS with a Flame Ionization Detector (FID).

- Instrumentation: A GC system with a headspace autosampler and an FID.
- Column: A capillary column suitable for volatile organic compounds (e.g., DB-624).
- Oven Program: A temperature gradient to separate the target solvents.
- Carrier Gas: Helium or Nitrogen.
- Quantification: External standard calibration is used to determine the concentration of each residual solvent.

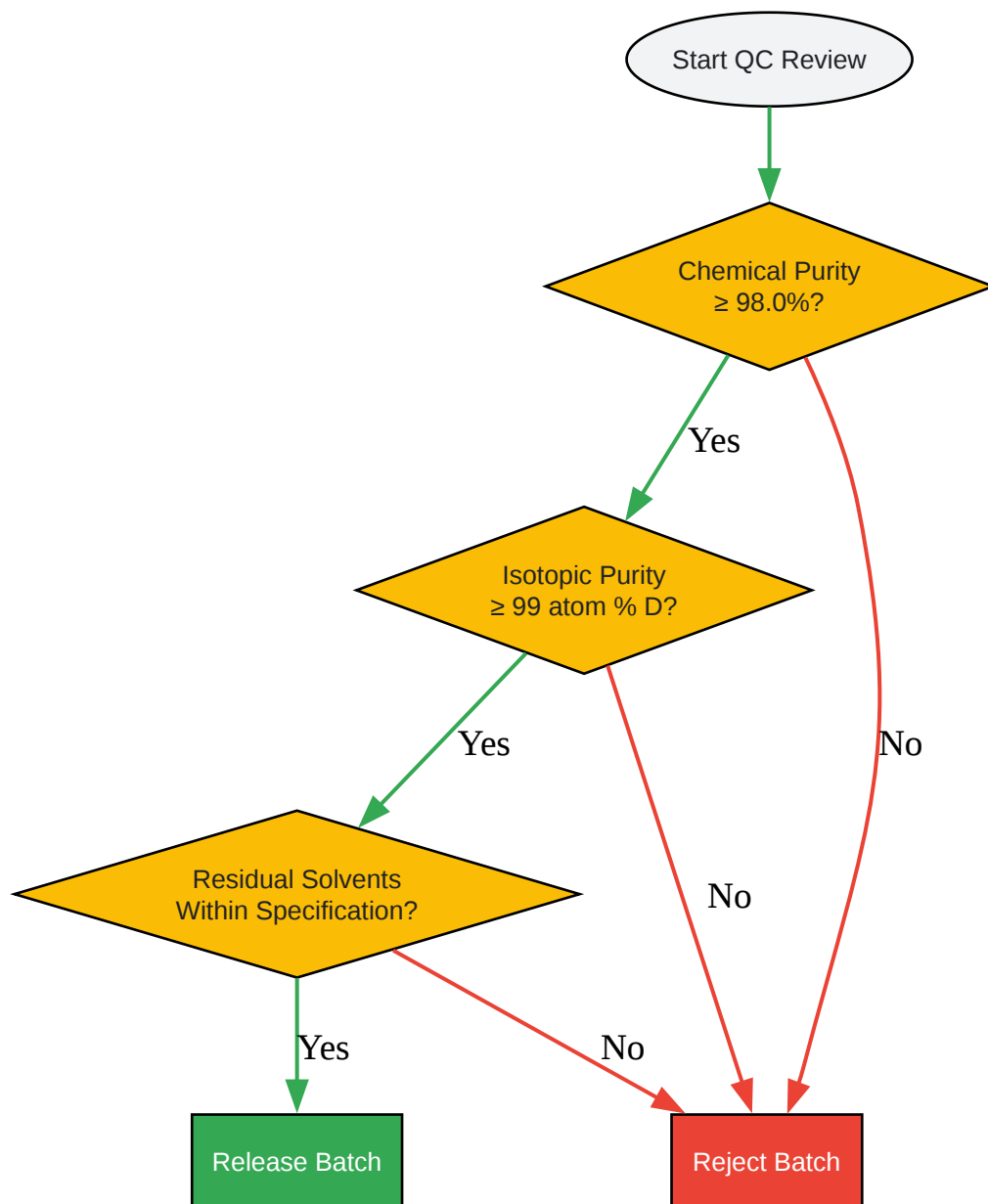
Visualizations

The following diagrams illustrate the key workflows and logical relationships in the analysis of **Propofol-d14**.



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Propofol-d14 Analytical Workflow



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Quality Control Decision Logic

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